

Technical Support Center: Purification of 2-Mercaptophenol

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Compound of Interest

Compound Name: 2-Mercaptophenol

Cat. No.: B073258

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Welcome to the technical support center for the purification of crude **2-Mercaptophenol**. This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance for obtaining high-purity **2-Mercaptophenol** for your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **2-Mercaptophenol** and what are its typical properties?

A1: **2-Mercaptophenol**, also known as o-hydroxythiophenol, is an organic compound with the formula C_6H_6OS .^[1] It features both a hydroxyl (-OH) and a thiol (-SH) group on a benzene ring in the ortho position.^{[1][2]} It is commonly a colorless to pale yellow liquid with a strong, unpleasant odor.^[1] Due to the thiol group, it is susceptible to oxidation, which can cause the color to darken upon exposure to air.^[2]

Q2: What are the common impurities in crude **2-Mercaptophenol**?

A2: Common impurities can include starting materials from its synthesis (e.g., 2-chlorophenol), byproducts, and oxidation products.^[2] The most common oxidation product is the corresponding disulfide, formed by the coupling of two thiol groups. Other potential impurities might include residual solvents or water.

Q3: How should I handle and store purified **2-Mercaptophenol**?

A3: **2-Mercaptophenol** is toxic if swallowed or in contact with skin and can cause serious eye damage.^{[3][4]} Always handle it in a well-ventilated area or a chemical fume hood, wearing appropriate personal protective equipment (PPE), including gloves and safety goggles.^{[3][5][6]} Store the purified compound in a tightly sealed container, away from heat, light, and oxidizing agents to prevent degradation.^{[5][7]} Storage at refrigerated temperatures is often recommended.^[3]

Q4: My purified **2-Mercaptophenol** has a yellow tint. Is it impure?

A4: A pale yellow color is common for **2-Mercaptophenol** and does not necessarily indicate significant impurity.^{[1][2]} However, a dark yellow or brown color may suggest the presence of oxidation products, primarily disulfides. Purity should be confirmed by analytical methods such as GC, HPLC, or NMR.

Q5: Which purification technique is best for crude **2-Mercaptophenol**?

A5: The best method depends on the physical state of your crude product and the nature of the impurities.

- Vacuum Distillation is ideal for purifying the liquid form, especially for separating it from non-volatile impurities (like salts or polymers) or from solvents with significantly different boiling points.^[8]
- Recrystallization is suitable if your crude **2-Mercaptophenol** is a solid or can be solidified. This technique is excellent for removing soluble impurities.^{[9][10]}
- Acid-Base Extraction can be used as a preliminary purification step to separate **2-Mercaptophenol** from neutral organic impurities by converting it into its water-soluble salt.^[11]

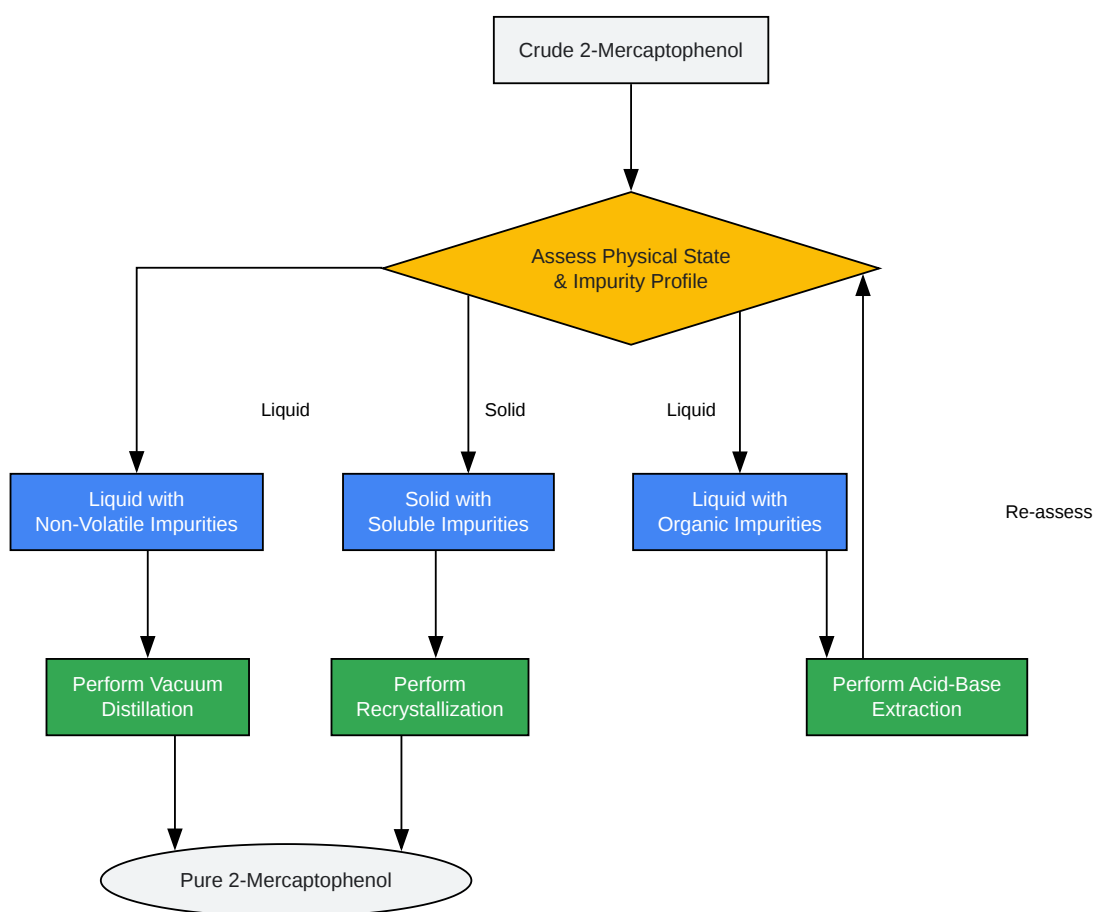
Physical and Chemical Properties

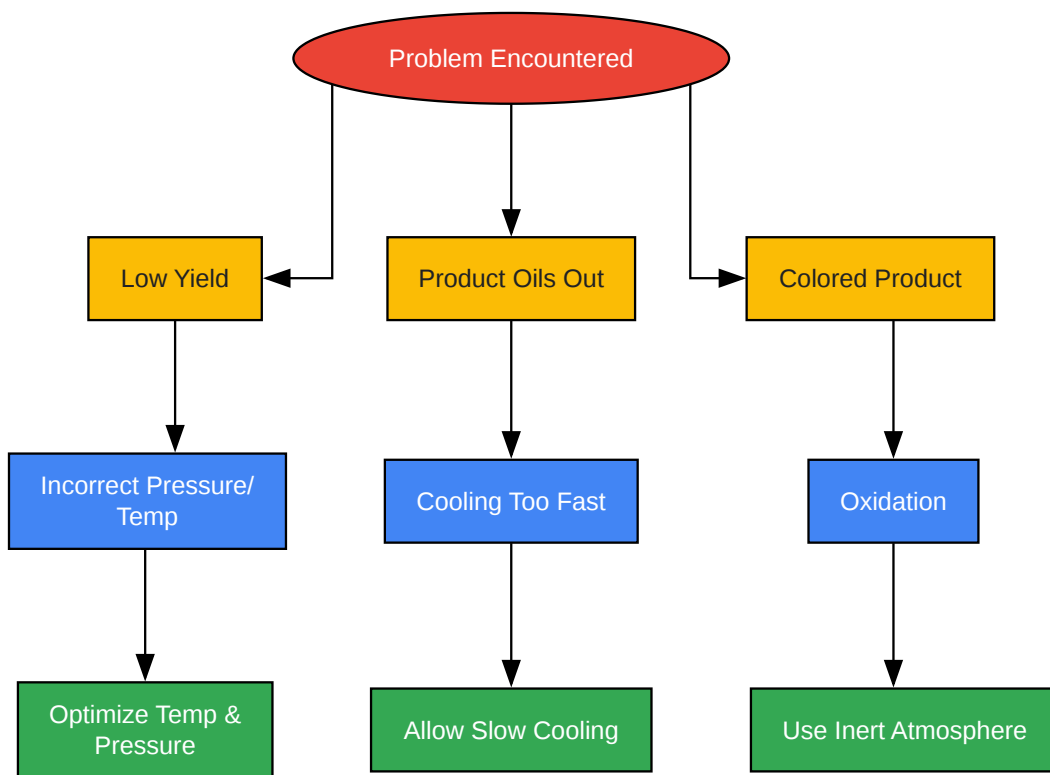
The following table summarizes key quantitative data for **2-Mercaptophenol**.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₆ OS	[1][3]
Molecular Weight	126.18 g/mol	-
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	157 - 158 °C / 314.6 - 316.4 °F	[3]
Density	1.255 g/mL at 25 °C	[4]
Refractive Index	n ₂₀ /D 1.6060	[4]
Flash Point	110 °C / 230 °F (closed cup)	[4]
Solubility	Moderately soluble in water; soluble in ethanol and ether	[2]

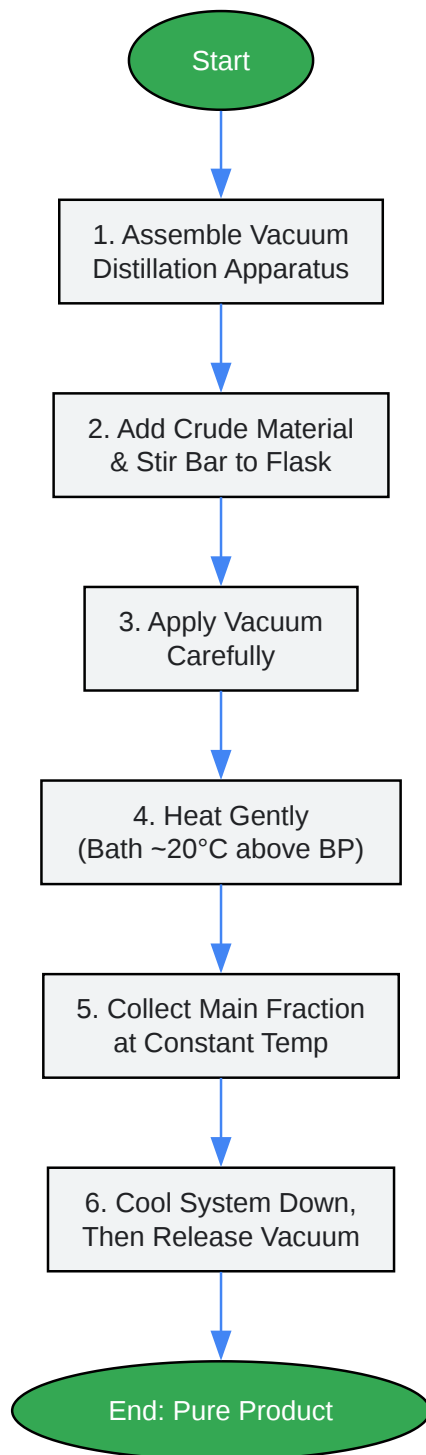
Purification Workflow Diagrams

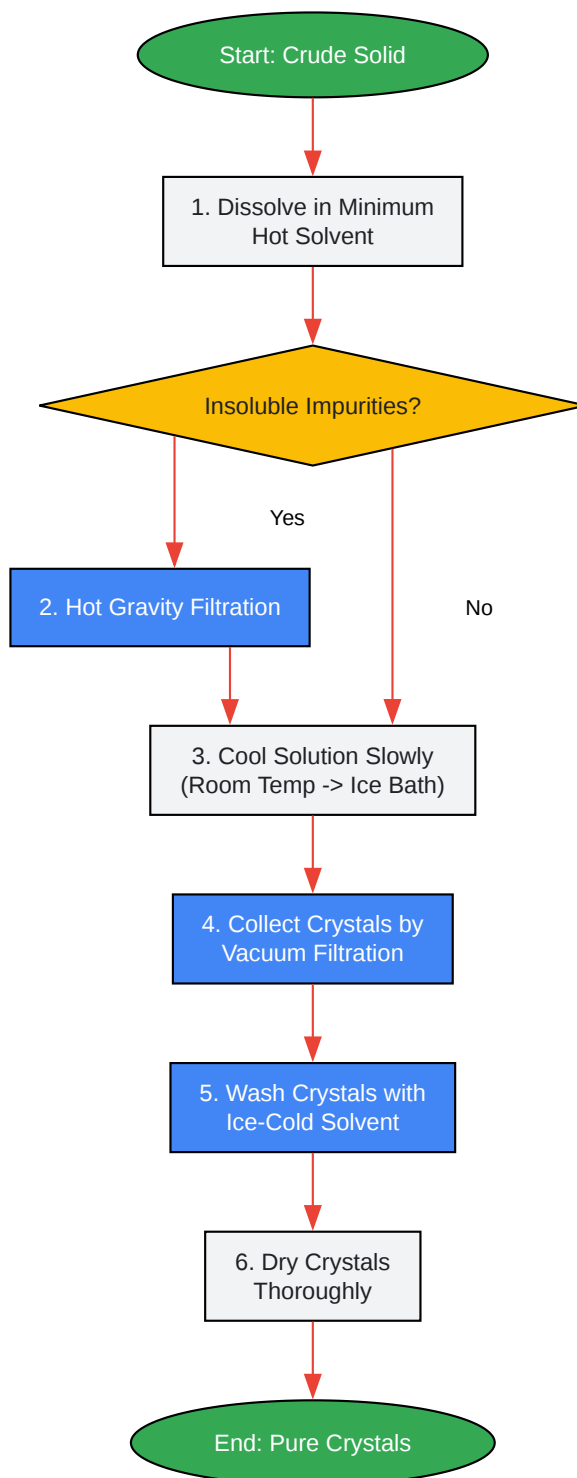
The following diagrams illustrate the logical workflows for selecting a purification method and executing the chosen protocol.





Troubleshooting Logic





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